

Unveiling the Potent Binding Affinity of ZLMT-12: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ZLMT-12

Cat. No.: B12404437

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the binding affinity and mechanism of action of **ZLMT-12**, a potent and orally active CDK2/9 inhibitor. The following sections detail the quantitative data, experimental methodologies, and signaling pathways associated with this compound, providing a comprehensive resource for researchers in oncology and drug discovery.

Quantitative Data Summary

The inhibitory activity of **ZLMT-12** has been characterized across multiple targets and cell lines. The following tables summarize the key quantitative data, offering a clear comparison of its potency and selectivity.

Table 1: Inhibitory Potency (IC50) of **ZLMT-12**

Target	IC50 (μM)
CDK9	0.002
CDK2	0.011
AChE	19.023
BChE	2.768

Table 2: Anti-proliferative Activity (GI50) of **ZLMT-12** in Cancer Cell Lines

Cell Line	GI50 (μM)
HCT116	0.029
SW480	0.328
A549	0.051
MCF-7	0.109

Table 3: Effects of **ZLMT-12** on Cell Cycle Distribution and Apoptosis in HCT116 Cells

Treatment	S Phase (%)	G2/M Phase (%)	Apoptotic Cells (%)
Control	31.43	6.39	9.22
10 nM ZLMT-12	42.75	10.60	23.77
20 nM ZLMT-12	49.38	13.11	46.20

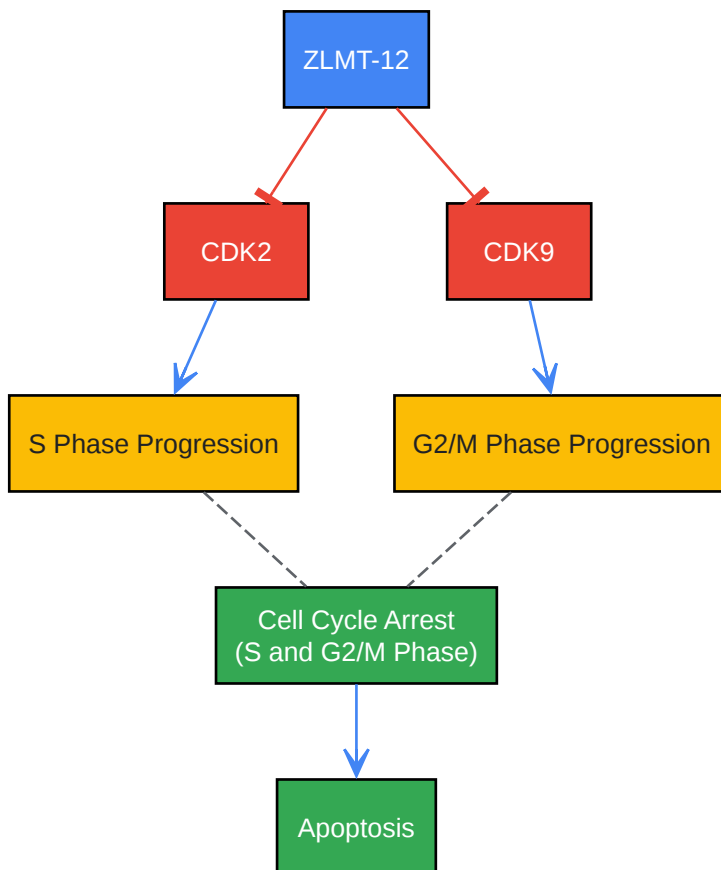
Table 4: In Vivo Antitumor Efficacy of **ZLMT-12** in HCT116 Xenograft Model

Treatment	Tumor Volume Growth Inhibition (%)	Tumor Weight Growth Inhibition (%)
10 mg/kg (p.o. daily for 21 days)	47.66	62.39

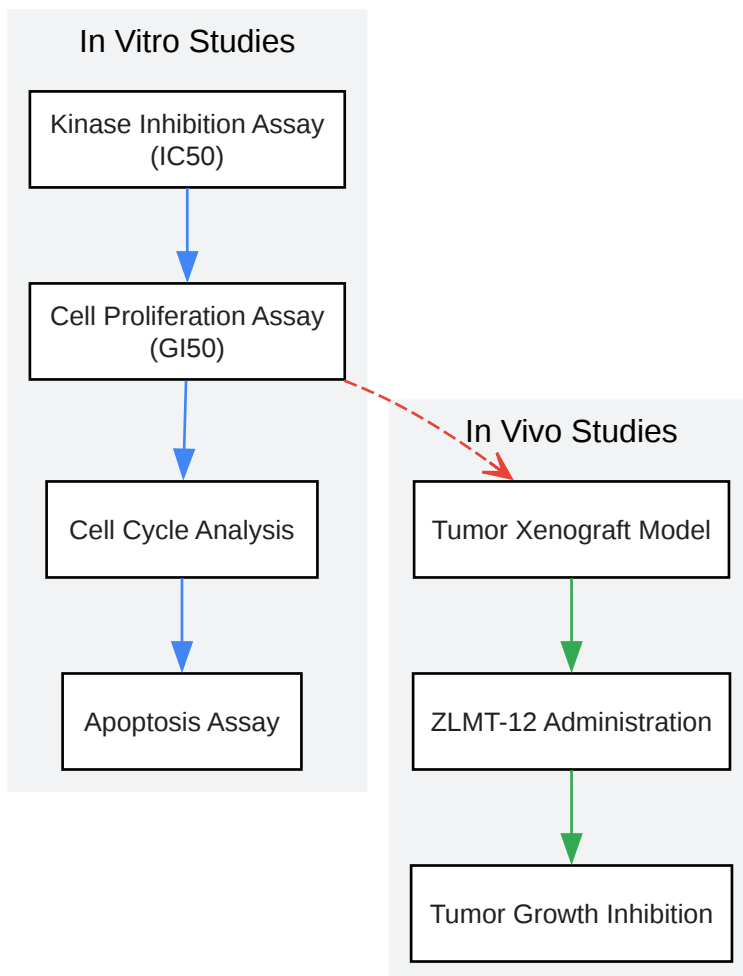
Mechanism of Action

ZLMT-12 is a potent inhibitor of Cyclin-Dependent Kinase 9 (CDK9) and Cyclin-Dependent Kinase 2 (CDK2).^[1] By inhibiting these key regulators of the cell cycle, **ZLMT-12** effectively halts cell proliferation.^[1] Its mechanism of action leads to cell cycle arrest in the S and G2/M phases and induces apoptosis in cancer cells.^[1]

ZLMT-12 Mechanism of Action



General Experimental Workflow for ZLMT-12 Evaluation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. nanocollect.com \[nanocollect.com\]](https://www.nanocollect.com)
- To cite this document: BenchChem. [Unveiling the Potent Binding Affinity of ZLMT-12: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12404437/docs#unveiling-the-potent-binding-affinity-of-zlmt-12-a-technical-guide\]](https://www.benchchem.com/product/b12404437/docs#unveiling-the-potent-binding-affinity-of-zlmt-12-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)